Spectroscopic Characterization of Glycerol α,α'-Diallyl Ether: A Technical Guide

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Compound of Interest

Compound Name:	*Glycerol alpha,alpha'-Diallyl Ether*
CAS No.:	*17018-07-4*
Cat. No.:	*B052911*

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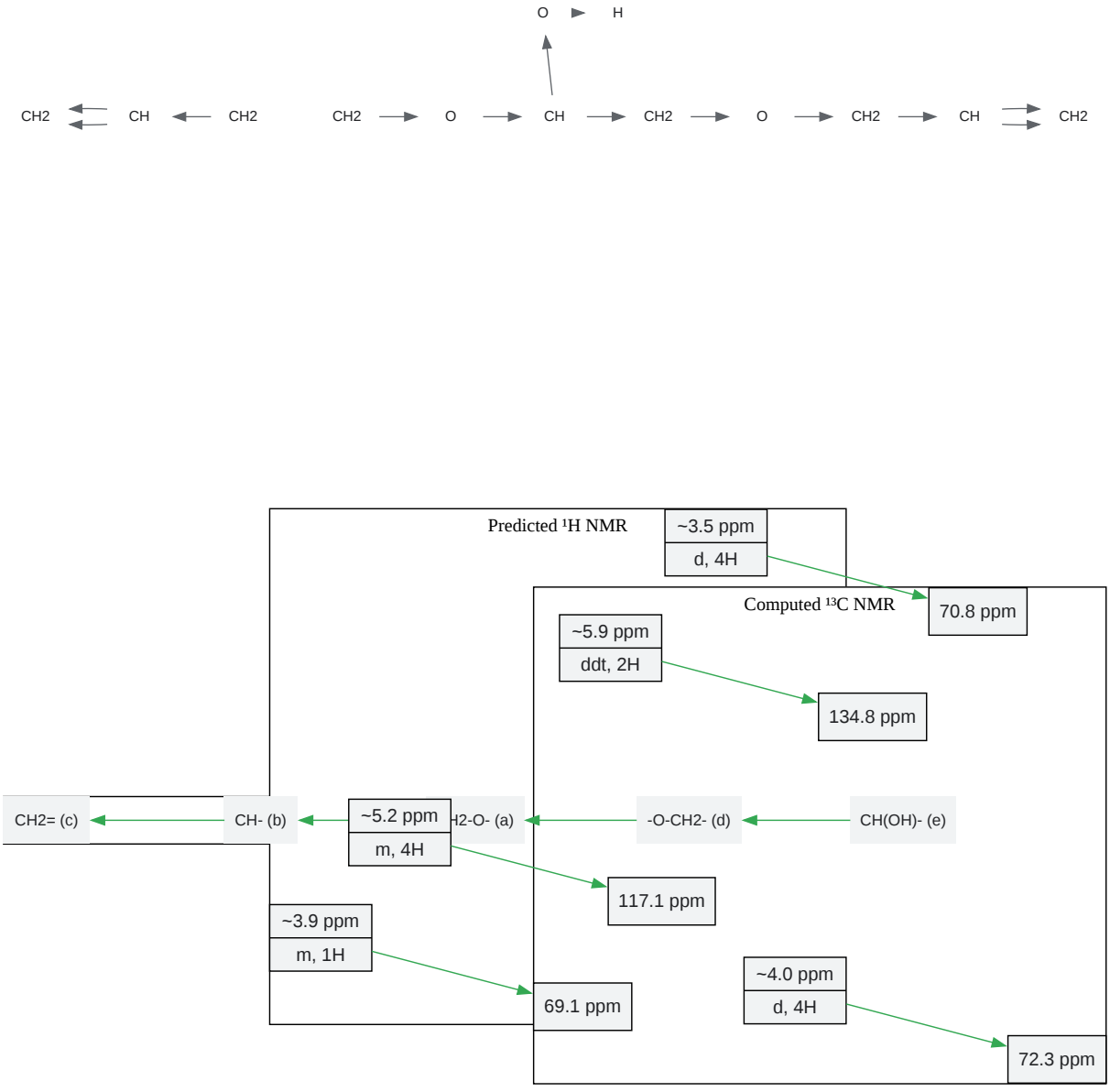
This technical guide provides an in-depth exploration of the spectroscopic data for Glycerol α,α'-Diallyl Ether (also known as 1,3-Diallyloxy-2-propanol or GDAE). Designed for researchers, scientists, and professionals in drug development, this document furnishes a detailed analysis of the expected spectroscopic signatures of this molecule, grounded in fundamental principles and comparative data from analogous structures. While experimentally obtained spectra for this specific compound are not readily available in the public domain, this guide offers a robust predictive analysis to aid in its identification and characterization.

Introduction to Glycerol α,α'-Diallyl Ether

Glycerol α,α'-Diallyl Ether (CAS No: 17018-07-4) is a functionalized glycerol derivative with the molecular formula $C_9H_{16}O_3$ and a molecular weight of 172.22 g/mol .[1][2] Its structure features a central glycerol backbone with two of the hydroxyl groups etherified with allyl moieties, leaving one secondary hydroxyl group. This unique combination of a reactive hydroxyl group and two polymerizable allyl groups makes it a valuable monomer and intermediate in polymer chemistry and materials science. Accurate spectroscopic characterization is paramount for confirming its synthesis, assessing its purity, and understanding its reactivity.

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Below is a diagram illustrating the molecular structure of Glycerol α,α'-Diallyl Ether.



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Caption: Predicted ^{1}H and Computed ^{13}C NMR Correlations.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of a molecule, which can provide valuable structural information.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a suitable technique for the analysis of a volatile compound like Glycerol α,α'-Diallyl Ether.

Methodology:

- Sample Preparation: Prepare a dilute solution of the compound in a volatile organic solvent (e.g., dichloromethane or ethyl acetate).
- GC Separation: Inject the sample into the GC. The typical GC conditions would involve a capillary column (e.g., DB-5ms), an injection temperature of ~250°C, and a temperature program for the oven to ensure good separation (e.g., starting at 50°C and ramping up to 280°C).
- MS Analysis: The eluting compounds from the GC column are introduced into the mass spectrometer, typically using electron ionization (EI) at 70 eV. The mass analyzer (e.g., a quadrupole) scans a mass range (e.g., m/z 40-400).

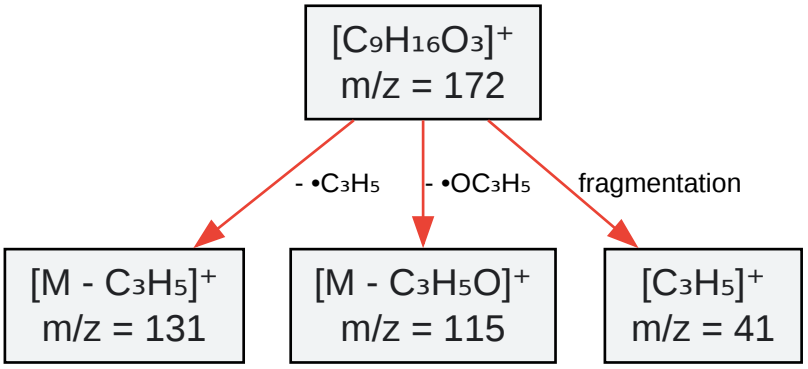
Predicted Mass Spectrum

- Molecular Ion (M^+): The molecular ion peak is expected at m/z = 172, corresponding to the molecular weight of the compound. The intensity of this peak may be low due to the lability of the molecule under EI conditions.
- Key Fragmentation Pathways: Ethers commonly undergo α-cleavage (cleavage of the C-C bond adjacent to the oxygen). For Glycerol α,α'-Diallyl Ether, this could lead to several characteristic fragments.

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- Loss of an allyl radical (•$CH_2CH=CH_2$, M-41) would result in a fragment at m/z = 131.
- Loss of an allyloxy radical (•$OCH_2CH=CH_2$, M-57) would lead to a fragment at m/z = 115.
- Cleavage of the C-C bond in the glycerol backbone could also occur.
- The allyl cation ($CH_2=CHCH_2^+$) itself is a stable carbocation and would likely be observed as a prominent peak at m/z = 41.

The following diagram illustrates a simplified fragmentation pathway.



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Caption: Simplified Predicted Fragmentation Pathway.

Conclusion

This technical guide provides a comprehensive overview of the expected spectroscopic data for Glycerol α,α'-Diallyl Ether. By combining established spectroscopic principles with data from analogous compounds and computed values, a detailed predictive analysis of the IR, ^{1}H NMR, ^{13}C NMR, and mass spectra has been presented. These predictions, along with the provided experimental protocols, offer a valuable resource for scientists and researchers working with this versatile molecule, enabling its confident identification and characterization in the absence of readily available experimental spectra.

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